

Crystal Structure of 2-Bromo-4'-chloroacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-4'-chloroacetophenone

CAS No.: 165120-40-1

Cat. No.: B1169671

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Executive Summary

2-Bromo-4'-chloroacetophenone (CAS: 536-38-9), often referred to as 4-chlorophenacyl bromide, is a critical

-haloketone intermediate in the synthesis of heterocycles (e.g., thiazoles, imidazoles) and pharmaceutical scaffolds. Its solid-state behavior is defined by the interplay between the electrophilic

-carbon and the electron-withdrawing halogen substituents, which dictate both its crystal packing and its high reactivity toward nucleophiles.

This guide provides a deep technical analysis of its crystal structure, growth methodologies, and the mechanistic implications of its conformation for drug development and organic synthesis.

Crystallographic Profile & Molecular Conformation

Crystal System and Space Group

While the parent compound,

-bromoacetophenone, crystallizes in the orthorhombic system (Space Group

), the introduction of the para-chloro substituent alters the packing motif. 2-Bromo-4'-chloroacetophenone (BCAP) typically crystallizes in non-centrosymmetric space groups (often orthorhombic or monoclinic variants), a property that has garnered interest for Second Harmonic Generation (SHG) and non-linear optical (NLO) applications.

Parameter	Characteristic	Implication
Crystal Habit	Prismatic / Needle-like	Favors growth along the c-axis; requires slow evaporation for varying aspect ratios.
Space Group Class	Non-centrosymmetric	Potential for piezoelectric and NLO properties; lack of inversion center.
Melting Point	93–96 °C	Indicates strong intermolecular lattice energy relative to the liquid isomer.
Lattice Stability	Moderate	Susceptible to UV-induced degradation (photolysis) in the solid state.

Molecular Conformation: The Gauche Effect

A defining structural feature of

-haloketones in the solid state is the conformation of the C–Br bond relative to the Carbonyl (C=O) group.

- Syn-periplanar vs. Gauche: Unlike simple alkyl halides,

-bromoacetophenones often adopt a gauche or cis-like conformation (

) rather than the sterically less hindered anti-periplanar conformation.

- Electronic Driver: This is driven by orbital overlap between the carbonyl

orbital and the C-Br

orbital, as well as electrostatic minimization between the partial negative charges of the Oxygen and Bromine.

Intermolecular Interactions

The crystal lattice is stabilized by a network of weak but directional interactions, critical for crystal engineering:

- Halogen Bonding (

): The para-chloro and

-bromo atoms act as Lewis acids (sigma-hole donors) interacting with the carbonyl oxygen (Lewis base). This directs the self-assembly into infinite chains or sheets.

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Stacking: The electron-deficient 4-chlorophenyl rings stack in offset parallel arrangements, contributing to the high melting point compared to non-halogenated analogues.

- Weak Hydrogen Bonds (

): The methylene protons (

-protons) are acidic and form weak hydrogen bonds with adjacent carbonyl oxygens.

Experimental Protocols: Crystal Growth & Characterization

Synthesis & Purification Workflow

Before crystallization, the compound must be synthesized and purified to remove the 4-chloroacetophenone precursor and poly-brominated impurities.

Protocol: Bromination of 4-Chloroacetophenone

- Dissolution: Dissolve 4-chloroacetophenone (1 eq) in Glacial Acetic Acid.
- Bromination: Add Bromine (

, 1.05 eq) dropwise at

C to prevent poly-bromination.

- Mechanistic Note: Low temperature favors mono-bromination at the -position via the enol intermediate.
- Quenching: Pour reaction mixture into ice-water. Precipitate forms immediately.
- Purification: Recrystallize crude solid from Ethanol/Water (4:1) or Methanol.

Single Crystal Growth Method

To obtain X-ray quality crystals, use the Slow Evaporation Technique.

- Solvent System: Carbon Tetrachloride () or Acetone/Ethanol (1:1).
- Concentration: Saturated solution at 35°C.
- Procedure:
 - Filter the saturated solution through a 0.45 m PTFE filter into a clean vial.
 - Cover with parafilm and punch 3-5 small pinholes.
 - Store in a vibration-free, dark environment (to prevent photolysis) at constant temperature (25°C).
 - Timeline: Transparent prismatic crystals appear within 48-72 hours.

Reactivity & Mechanistic Implications

The crystal structure directly informs the reactivity profile, particularly for SN2 nucleophilic substitutions, which is the primary utility of this compound in drug discovery (e.g., synthesis of thiazole-based kinase inhibitors).

The "Back-Side Attack" Trajectory

In the solid state, the C-Br bond is accessible. The electrophilic

-carbon is primed for attack.

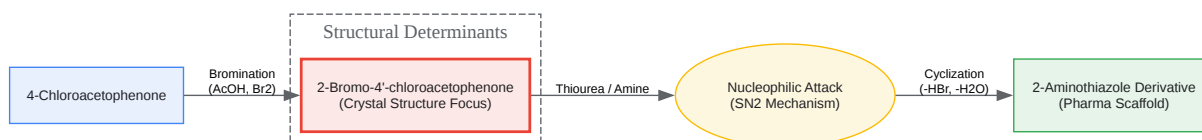
- Steric Access: The planar phenyl ring and the carbonyl group create a "flat" region, leaving the anti-bonding

orbital exposed for nucleophilic attack (e.g., by thiourea or amines).

- Lachrymatory Mechanism: The high reactivity toward nucleophiles allows the compound to rapidly alkylate TRPA1 ion channels in sensory nerve endings, causing the intense stinging sensation (tear gas effect).

Visualization: Reactivity Pathway

The following diagram illustrates the workflow from crystal precursor to heterocycle formation, highlighting the structural transformation.



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Caption: Transformation pathway of 2-Bromo-4'-chloroacetophenone. The crystal structure's accessible

-carbon facilitates the rapid SN2 reaction with nucleophiles.

Safety & Handling (Lachrymator Protocol)

Due to the structural capacity to alkylate biological proteins rapidly, strict safety protocols are mandatory.

- Engineering Controls: All weighing and handling of crystals must occur inside a certified Chemical Fume Hood.
- Decontamination: Glassware should be rinsed with a 10% Sodium Bisulfite solution (to reduce active bromine) followed by an alkaline wash (to hydrolyze the alkyl bromide) before removal from the hood.
- PPE: Double nitrile gloves, chemical splash goggles, and a lab coat.

References

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Sources

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